

protocol for handling and storage of bromofluoromethane solutions

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Compound of Interest

Compound Name: Bromofluoromethane

Cat. No.: B051070

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Application Notes and Protocols for Bromofluoromethane Solutions

Introduction

Bromofluoromethane (CH_2BrF) is a halogenated hydrocarbon with applications in specialized chemical synthesis. Due to its volatile nature and potential health hazards, strict protocols for its handling and storage are imperative to ensure the safety of laboratory personnel and the integrity of experimental outcomes. These application notes provide detailed procedures for the safe management of **bromofluoromethane** solutions in a research and development setting.

Physicochemical Properties and Hazards

Bromofluoromethane is a colorless gas at room temperature with a boiling point of 19 °C.^[1] It is soluble in alcohol and highly soluble in chloroform.^[1] While stable under recommended storage conditions, it is sensitive to sunlight and can undergo photolysis to release bromine radicals, which are potent ozone-depleting species.^{[2][3]}

Bromofluoromethane is classified as a toxic substance and can cause skin and eye irritation.^[4] Inhalation of vapors may lead to respiratory irritation, dizziness, and other central nervous system effects. Personal protective equipment (PPE) is mandatory when handling this compound.

Table 1: Hazard Identification and Classification

Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Category 4	P270: Do not eat, drink or smoke when using this product. P301+P316: IF SWALLOWED: Get emergency medical help immediately.
Skin Corrosion/Irritation	Category 2	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage/Eye Irritation	Category 2A	P262: Do not get in eyes, on skin, or on clothing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity — single exposure (respiratory tract irritation)	Category 3	P260: Do not breathe dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area.

Data synthesized from multiple safety data sheets.

Experimental Protocols

A comprehensive assessment of PPE is critical before handling **bromofluoromethane** solutions.

Table 2: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-impermeable gloves (e.g., Viton®, Butyl rubber). Gloves must be inspected prior to use.	Prevents skin contact which can cause irritation.
Body Protection	Fire/flame resistant and impervious lab coat or coveralls.	Protects against accidental splashes and potential fire hazards.
Respiratory Protection	A full-face respirator with an appropriate organic vapor cartridge is required if exposure limits are exceeded or in case of inadequate ventilation.	Protects against inhalation of toxic vapors.

- Ventilation: All handling of **bromofluoromethane** and its solutions must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute (0.5 m/s).
- Dispensing:
 - Use a calibrated syringe or a positive displacement pipette for transferring solutions.
 - To minimize vapor release, work with chilled solutions when possible.
 - Ensure all containers are securely capped when not in use.
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).

- Collect the contaminated absorbent in a sealed, labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and follow emergency procedures.
- Remove all sources of ignition and use spark-proof tools during cleanup.^{[5][6]}
- Waste Disposal:
 - Dispose of all **bromofluoromethane** waste in designated, sealed, and properly labeled hazardous waste containers.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Container: Store **bromofluoromethane** solutions in tightly sealed, certified containers made of compatible materials (e.g., amber glass, stainless steel).
- Location:
 - Store in a cool, dry, and well-ventilated area designated for toxic and flammable substances.^[6]
 - Protect from direct sunlight and sources of ignition.
 - Store away from incompatible materials such as strong oxidizing agents.
- Temperature: Maintain storage temperature between 2-8 °C to minimize vapor pressure.

Workflow and Safety Diagrams

The following diagrams illustrate the key workflows for handling and storing **bromofluoromethane** solutions.

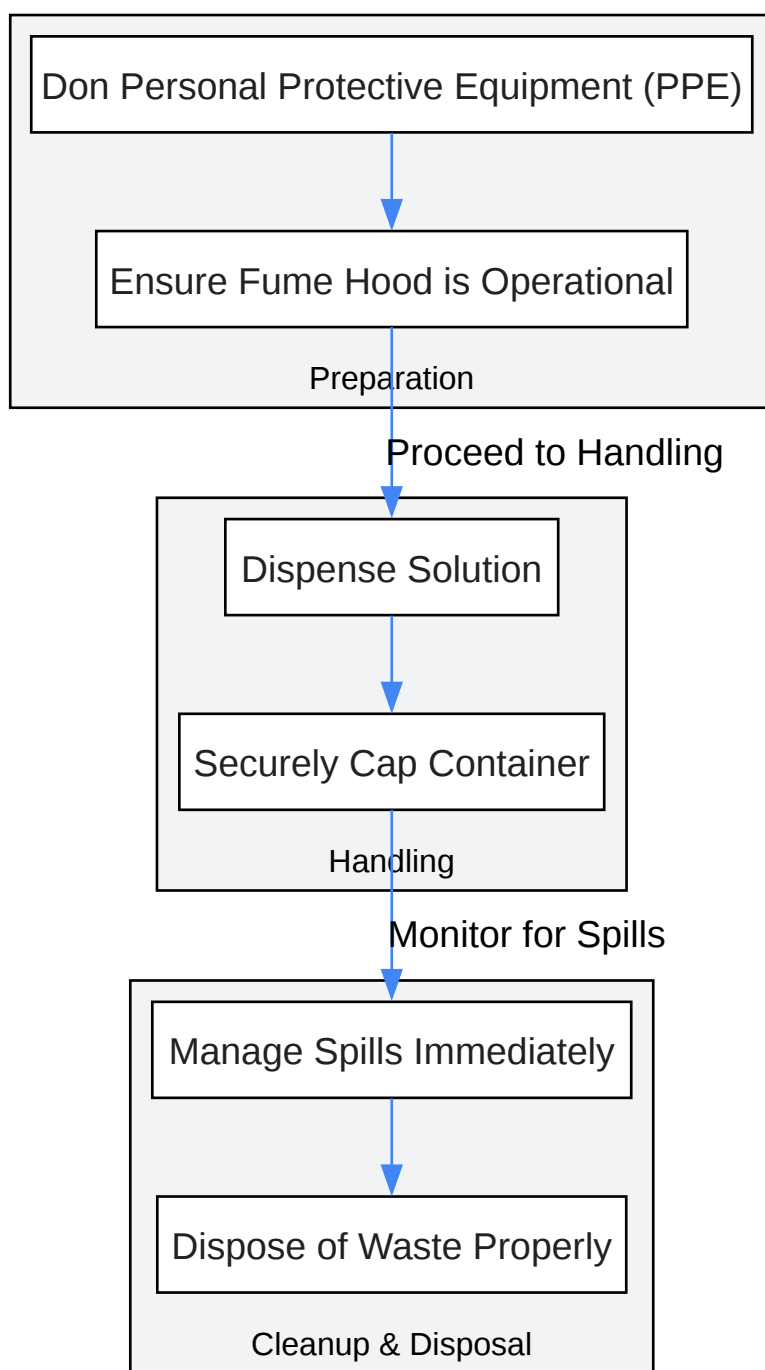


Diagram 1: Bromofluoromethane Handling Workflow

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Caption: Workflow for handling **bromofluoromethane** solutions.

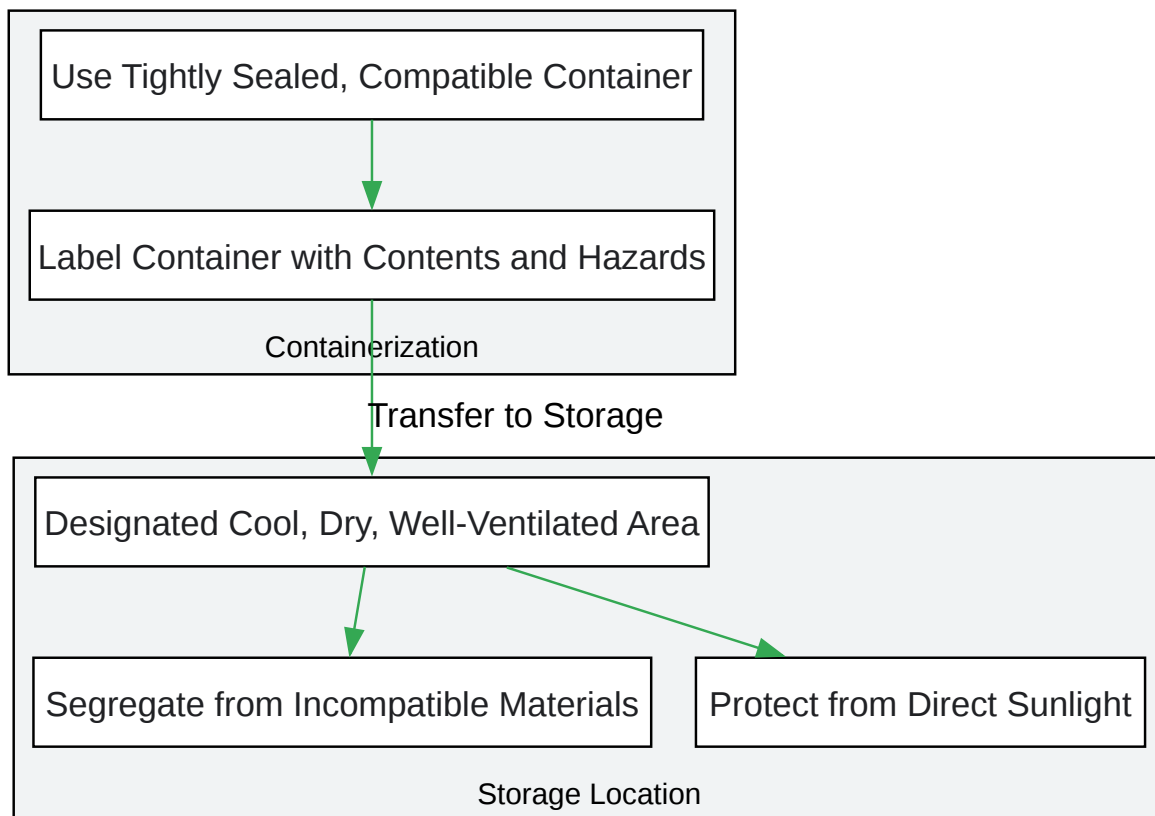


Diagram 2: Bromofluoromethane Storage Protocol

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Caption: Protocol for the safe storage of **bromofluoromethane**.

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